

Preparation of Rapamycin (Sirolimus) Stock Solution for Cell Culture Assays

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Compound of Interest

Compound Name: *Rovamycin*

Cat. No.: *B017757*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase.^[1] It is widely utilized in cell culture experiments to investigate fundamental cellular processes such as cell growth, proliferation, autophagy, and apoptosis.^[1] Rapamycin functions by forming a complex with the intracellular receptor FKBP12, and this complex then binds to and allosterically inhibits mTOR Complex 1 (mTORC1).^{[1][2]} Accurate and reproducible experimental results are contingent on the correct preparation, storage, and application of rapamycin solutions.

These application notes provide a comprehensive guide to preparing rapamycin stock and working solutions for use in cell culture applications.

Data Presentation

The following tables summarize the key quantitative data for dissolving, storing, and using rapamycin in cell culture experiments.

Table 1: Physicochemical Properties, Solubility, and Storage of Rapamycin

Parameter	Value	Source(s)
Molecular Weight	914.17 g/mol	[1]
Appearance	Crystalline solid	[3]
Recommended Solvents	Dimethyl sulfoxide (DMSO), Ethanol (EtOH)	[1][3]
Solubility in DMSO	≥ 100 mg/mL (~109 mM)	[1][3]
Solubility in Ethanol	≥ 50 mg/mL	[1][3]
Storage of Powder	-20°C, desiccated, for up to 3 years or more	[1][3]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C. Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles.	[1][3][4]

Table 2: Recommended Working Concentrations for Cell Culture Applications

Application	Example Cell Line(s)	Typical Working Concentration	Incubation Time	Source(s)
mTOR Inhibition (IC50)	HEK293	~0.1 nM	Not specified	[1]
General Cell Culture	Various	20 nM - 100 nM	1 - 72 hours	[5][6]
Proliferation Inhibition	Human VM endothelial cells	1 - 1000 ng/mL	24 - 72 hours	[7]
Autophagy Induction	Varies	Concentration- and time- dependent	Varies	[8]

Experimental Protocols

This section provides detailed, step-by-step methodologies for preparing rapamycin stock and working solutions for cell culture experiments.

Protocol 1: Preparation of a 10 mM Rapamycin Stock Solution in DMSO

This protocol describes the preparation of a highly concentrated stock solution in DMSO, which is the most common solvent for rapamycin.^[3]

Materials:

- Rapamycin powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Precision balance
- Vortex mixer

Procedure:

- Calculate the required amount of rapamycin:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 914.17 \text{ g/mol} = 0.00914 \text{ g} = 9.14 \text{ mg}$
- Weighing: In a sterile microcentrifuge tube, carefully weigh the calculated amount of rapamycin powder.
- Dissolving: Add the appropriate volume of sterile DMSO to the rapamycin powder. For the example above, add 1 mL of DMSO.

- **Ensuring Complete Dissolution:** Vortex the solution thoroughly until all the rapamycin powder is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution.[1] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots protected from light at -20°C or -80°C.[3]

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

This protocol details the dilution of the stock solution into cell culture medium for treating cells. Direct dilution of a high-concentration DMSO stock into an aqueous medium can cause rapamycin to precipitate.[9] Therefore, performing an intermediate dilution is recommended.

Materials:

- 10 mM Rapamycin stock solution in DMSO (from Protocol 1)
- Pre-warmed, sterile cell culture medium (e.g., DMEM)
- Sterile tubes for dilution

Procedure:

- **Determine Final Concentration:** Based on your experimental design and cell line, decide on the final working concentration of rapamycin.[1] Refer to Table 2 for guidance. For this example, the target is 100 nM.
- **Thaw Stock Solution:** Remove one aliquot of the 10 mM rapamycin stock solution from the freezer and allow it to thaw at room temperature.
- **Intermediate Dilution (Recommended):**
 - Prepare a 10 µM intermediate solution.

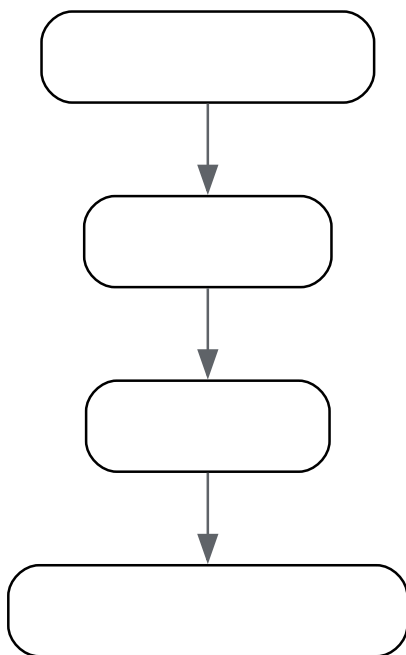
- Add 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium and mix thoroughly by vortexing. This creates a 1:1000 dilution.
- Final Dilution in Culture Medium: Directly add the appropriate volume of the intermediate dilution to the pre-warmed cell culture medium. To prepare 10 mL of medium with a final rapamycin concentration of 100 nM, add 100 μL of the 10 μM intermediate solution.
- Alternative Direct Dilution: For some applications, a direct dilution may be performed. To prepare 10 mL of medium with a final rapamycin concentration of 100 nM, add 1 μL of the 10 mM stock solution. It is crucial to add the stock solution to the medium slowly while mixing to minimize precipitation.[\[9\]](#)

Note on Stability in Culture: Rapamycin is unstable in aqueous solutions at 37°C. For long-term experiments, it is recommended to replace the medium with freshly prepared rapamycin-containing medium every 24 to 48 hours to ensure a consistent concentration of the active compound.[\[9\]](#)

Visualizations

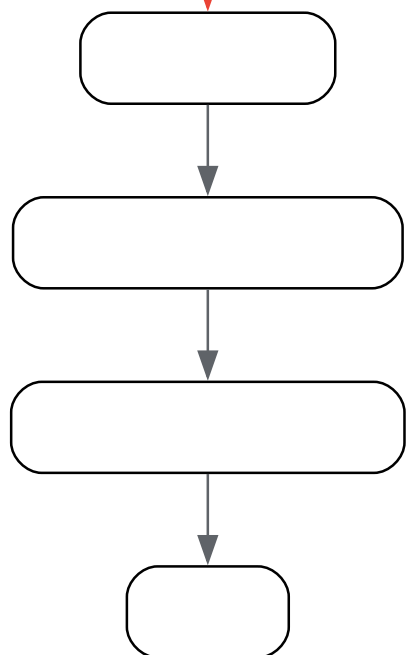
Experimental Workflow

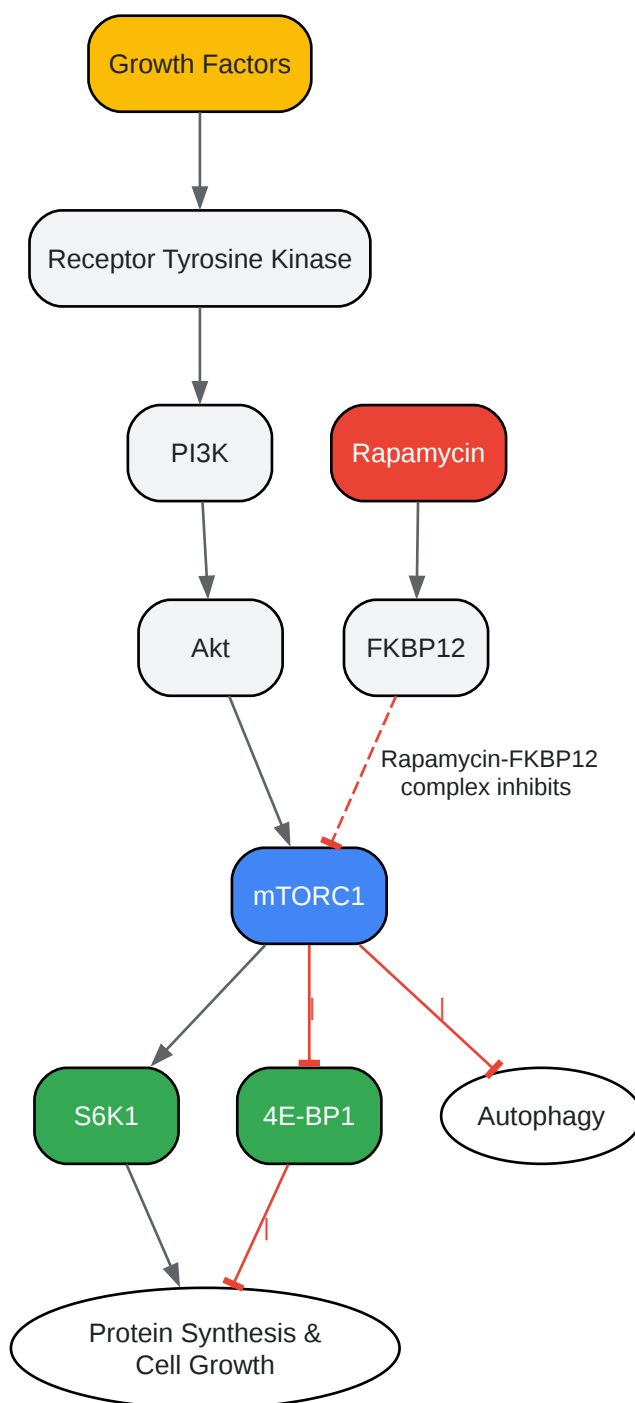
Protocol 1: Stock Solution Preparation



Use in Experiment

Protocol 2: Working Solution Preparation





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